

Technical Guide: Safety & Handling of 7-Fluoroquinolin-8-amine

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Compound of Interest

Compound Name: 7-Fluoroquinolin-8-amine

CAS No.: 1420791-32-7

Cat. No.: B11918681

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CAS Number: 1420791-32-7 Formula: C

H

FN

Molecular Weight: 162.16 g/mol Synonyms: 7-Fluoro-8-quinolinamine; 7-Fluoro-8-aminoquinoline

PART 1: EXECUTIVE SUMMARY & COMPOUND UTILITY

7-Fluoroquinolin-8-amine is a specialized heterocyclic building block, primarily utilized in the synthesis of 8-aminoquinoline-based antimalarials (analogs of Primaquine and Tafenoquine) and as a bidentate ligand in organometallic catalysis.

Unlike generic quinolines, the introduction of the fluorine atom at the C7 position alters the electronic density of the aromatic ring. This modification typically enhances metabolic stability against oxidative debulking but may also increase the lipophilicity of the molecule, potentially

facilitating blood-brain barrier (BBB) penetration. Researchers must treat this compound not just as a chemical irritant, but as a bioactive scaffold with potential hematological toxicity.

Critical Hazards Overview

| Hazard Class | GHS Category | Hazard Statement |
|---------------------------|----------------|-----------------------------------------------|
| Acute Toxicity (Oral) | Category 3 | H301: Toxic if swallowed.[1] |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation.[2] [3][4] |
| Eye Damage/Irritation | Category 2A | H319: Causes serious eye irritation.[4] |
| STOT - Single Exposure | Category 3 | H335: May cause respiratory irritation.[2][4] |
| Hematotoxicity (Inferred) | Not Classified | Potential for Methemoglobinemia (SAR-based). |

PART 2: PHYSICOCHEMICAL PROPERTIES & STABILITY

Understanding the physical state is the first line of defense. As a primary amine attached to a fused pyridine ring, this compound is prone to oxidation.

Property Table

| Property | Value / Description | Operational Implication |
|-----------------|------------------------------------|-------------------------------------------------------------------|
| Physical State | Solid (Powder or Crystalline) | Dust generation is a primary inhalation risk. |
| Color | Off-white to Brown/Tan | Darkening indicates oxidation (formation of quinone imines). |
| Melting Point | Predicted: 85–95 °C | Moderate thermal stability; avoid high-heat drying. |
| Solubility | DMSO, Methanol, DCM | Use compatible solvent-resistant gloves (e.g., Nitrile/Neoprene). |
| pKa (Predicted) | ~3.5 (Quinoline N), ~0.5 (Amine N) | Weakly basic. Can be protonated by strong acids. |
| LogP | ~1.8 – 2.1 | Lipophilic; readily absorbed through skin. |

Stability & Reactivity Protocol

- **Air Sensitivity:** The electron-rich amino group at position 8 makes the compound susceptible to aerial oxidation.
 - Protocol: Store under Argon or Nitrogen atmosphere.
- **Light Sensitivity:** Quinolines are photo-active.
 - Protocol: Store in amber vials or foil-wrapped containers.
- **Incompatibilities:** Strong oxidizing agents (peroxides, permanganates) and acid chlorides (vigorous exothermic reaction).

PART 3: TOXICOLOGICAL INSIGHTS (E-E-A-T)

Expert Insight: Standard SDSs often miss the specific biological mechanism of 8-aminoquinolines. The danger lies not just in direct tissue damage, but in metabolic activation.

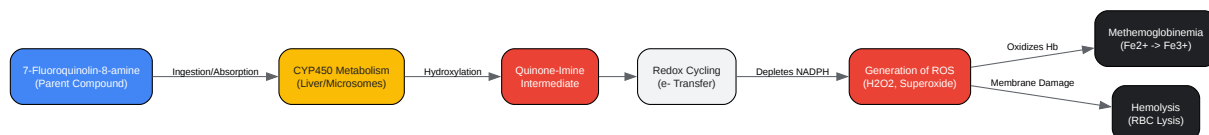
Mechanism of Toxicity: The Hemolytic Pathway

The 8-aminoquinoline scaffold is a known pro-oxidant in biological systems. Upon absorption, it can undergo CYP450-mediated metabolism to form reactive quinone-imine species. These metabolites participate in redox cycling, depleting cellular NADPH and generating reactive oxygen species (ROS).

Risk: In individuals with Glucose-6-Phosphate Dehydrogenase (G6PD) deficiency, this redox stress leads to acute hemolysis (destruction of red blood cells).[5] Even in healthy researchers, significant exposure can induce Methemoglobinemia, where ferrous iron (Fe^{2+}) in hemoglobin is oxidized to ferric iron (Fe^{3+}), reducing oxygen transport capacity.

Visualizing the Toxicity Pathway

The following diagram illustrates the metabolic activation pathway that researchers must be aware of during handling.



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Caption: Metabolic activation pathway of 8-aminoquinolines leading to oxidative stress and hematological toxicity.

PART 4: HANDLING & EXPOSURE CONTROLS

The "Self-Validating" Safety Protocol

Do not rely on odor or visible irritation to detect exposure. Follow this tiered handling approach.

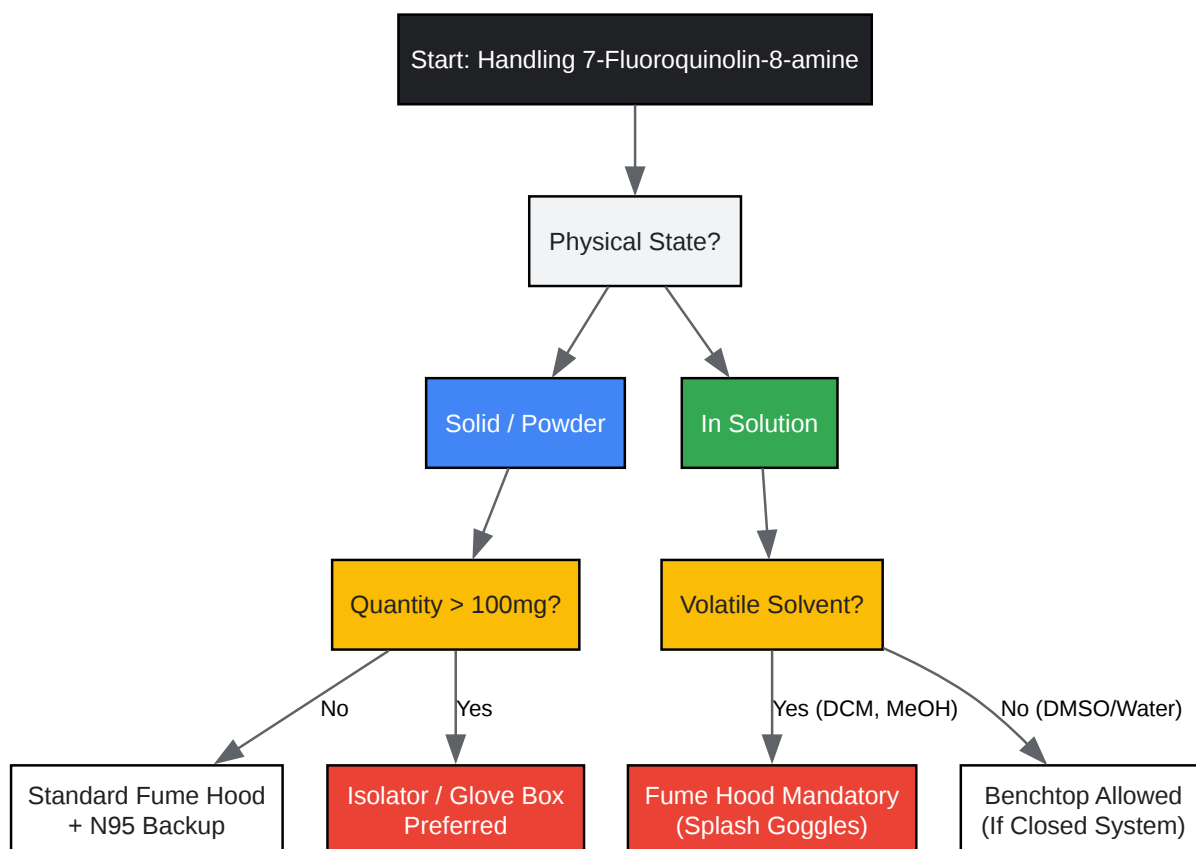
1. Engineering Controls

- Primary: All solid handling (weighing, transfer) must be performed inside a Chemical Fume Hood or a Powder Containment Enclosure.
- Secondary: If handling >500 mg, use a static-dissipative balance enclosure to prevent powder dispersal.

2. Personal Protective Equipment (PPE)

- Respiratory: If fume hood work is not feasible (e.g., equipment maintenance), use a P3 (EN 143) or N100 (NIOSH) particulate respirator.
- Dermal: Double-gloving is recommended.
 - Inner Glove: Nitrile (0.11 mm).
 - Outer Glove: Nitrile (0.11 mm) or Neoprene.
 - Rationale: Lipophilic amines can permeate thin nitrile; the second layer provides a breakthrough buffer.

3. Handling Workflow Decision Tree



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Caption: Decision matrix for determining containment levels based on physical state and quantity.

PART 5: EMERGENCY RESPONSE

First Aid Measures

- Eye Contact: Immediately flush with water for 15 minutes.[2][3][6] Critical Step: Lift eyelids to ensure removal of particulates trapped in the fornix. Consult an ophthalmologist.
- Skin Contact: Wash with soap and water.[2][3][6] Do not use ethanol or organic solvents, as they may enhance transdermal absorption of the lipophilic amine.
- Ingestion:IMMEDIATE MEDICAL ATTENTION. Do not induce vomiting. If conscious, rinse mouth with water.[1][6]

- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen.

Spill Cleanup Protocol

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Don full PPE (Goggles, Lab Coat, Double Gloves, N95/P3 Respirator).
- Containment: Cover the spill with a damp paper towel (to prevent dust generation) or use an inert absorbent (vermiculite) if liquid.
- Neutralization: Wipe the area with a dilute acid solution (e.g., 1% acetic acid) to protonate the amine, making it water-soluble and easier to remove, followed by a water rinse.
- Disposal: Collect in a dedicated hazardous waste container labeled "Toxic Organic Solid."

PART 6: STORAGE & DISPOSAL

- Storage Conditions:
 - Temperature: 2–8 °C (Refrigerate).
 - Atmosphere: Inert gas (Argon/Nitrogen) recommended.
 - Container: Tightly sealed, amber glass.
- Disposal:
 - Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
 - Do not flush down the drain; this compound is potentially toxic to aquatic life (Category Acute 1 for many aminoquinolines).

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